

Physicochemical Properties of C.I. Solvent Blue 83

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Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

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Property	Value / Description
CAS Number	103220-11-7 [1] [2]
Molecular Formula	$C_{12}H_{11}N_3$ [1]
Class	Triarylmethane dye [1]
Heat Resistance	Stable up to 280°C [2]
Light Fastness	Rated as "Well" (ISO standards) [2]
Water Solubility	Insoluble [1] [2]
Chemical Stability	No change in 5% Sodium Carbonate or 5% Hydrochloric Acid [2]

Alternative Research Approaches

The search results lack the specific spectroscopic data and experimental methods you requested. To further your research, consider these approaches:

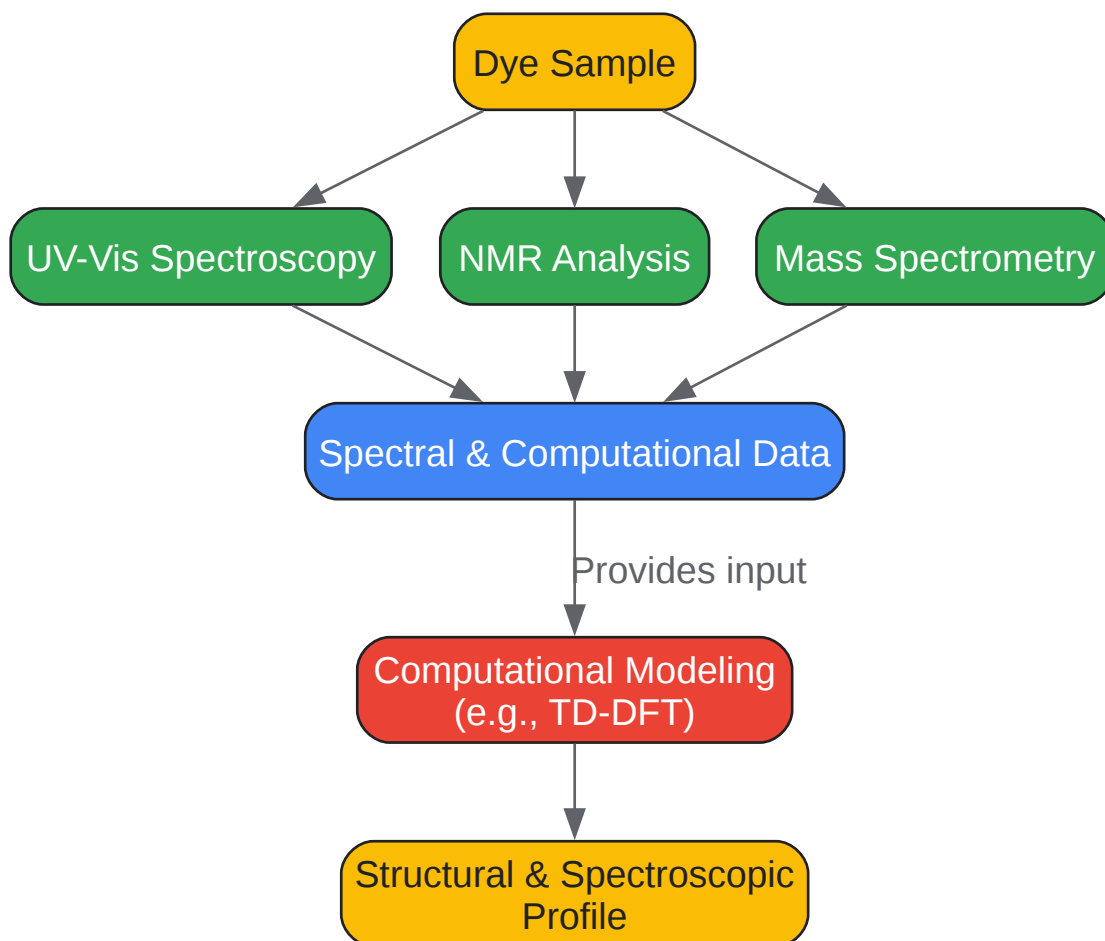
- Consult Specialized Databases:** Access commercial chemical supplier catalogs (e.g., Sigma-Aldrich) for technical data sheets. Use paid scientific databases like SciFinder or Reaxys, which are

more powerful for retrieving detailed compound information.

- **Explore General Dye Analysis Techniques:** While specific protocols for Solvent Blue 83 were not found, analytical techniques commonly used for dye characterization include [3]:
 - **UV-Vis Spectroscopy:** To determine maximum absorption wavelengths and extinction coefficients.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** For structural confirmation and connectivity analysis [1].
 - **Mass Spectrometry:** For molecular weight determination and structural insights [1].
- **Review Computational Studies:** For novel or poorly characterized dyes, computational chemistry methods like **Time-Dependent Density Functional Theory (TD-DFT)** can be used to predict electronic properties and spectroscopic behavior [4].

Conceptual Workflow for Dye Characterization

This diagram outlines a general experimental approach for characterizing an unknown dye sample, integrating the techniques mentioned above.



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References

1. Buy C.I. Solvent Blue 83 | 103220-11-7 [smolecule.com]
2. C.I. Solvent Blue 83 | 103220-11-7 [amp.chemicalbook.com]
3. Direct blue dye solutions: photo properties [sciencedirect.com]
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